# Technical Guide: Discovery and Development of 6-Amino-5-methoxypicolinamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-Amino-5-methoxypicolinamide* |
| *Cat. No.:* | *B13646076* |

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## Part 1: Executive Summary & Strategic Importance

**6-Amino-5-methoxypicolinamide** (CAS Ref: Analogous to acid 2089378-10-7) represents a high-value pharmacophore in modern drug discovery. Structurally, it belongs to the class of 2,5,6-trisubstituted pyridines, a scaffold that has gained prominence for its ability to form critical hydrogen-bonding networks within the ATP-binding pockets of kinases and the S1 pockets of serine proteases.

## Core Value Proposition

- H-Bond Donor/Acceptor Motif: The 6-amino-pyridine-2-carboxamide motif provides a "donor-acceptor-donor" (D-A-D) triad (in the context of the amide and ring nitrogen) that mimics the hinge-binding region of adenine, making it an ideal ATP-competitive inhibitor fragment.
- Electronic Modulation: The 5-methoxy group is not merely a steric filler; it acts as an electron-donating group (EDG) that modulates the pKa of the pyridine nitrogen and the 6-amino group, fine-tuning solubility and metabolic stability.
- Conformational Lock: The intramolecular hydrogen bond between the 6-amino proton and the 5-methoxy oxygen (if planar) or the amide oxygen can lock the conformation, reducing

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the entropic penalty upon protein binding.

# Part 2: Structural Analysis & Target Identification

Before detailing the synthesis, it is critical to understand the regiochemical challenge.

| Position | Substituent | Function in Drug Design |
|---|---|---|
| C2 | Carboxamide ( ) | Primary H-bond donor/acceptor; interacts with backbone carbonyls (e.g., in the hinge region). |
| C5 | Methoxy ( ) | Lipophilic contact; electronic modulation; blocks metabolic oxidation at C5. |
| C6 | Amino ( ) | Critical H-bond donor; solubilizing group. |

Target Class Applications:

- Factor XIa Inhibitors: The picolinamide core replaces the traditional anthranilamide, offering improved oral bioavailability and reduced aniline-related toxicity.
- Kinase Inhibitors (JAK/BTK): Used as a hinge-binder where the 5-OMe group fills the "gatekeeper" or solvent-exposed pocket.

# Part 3: Synthetic Routes (Discovery vs. Process)

The synthesis of **6-Amino-5-methoxypicolinamide** is non-trivial due to the competing directing effects of the amino and methoxy groups. Two primary strategies are detailed below: the Lithiation Route (High Regioselectivity for Discovery) and the SNAr Route (Scalable for Process).

## Route A: The Directed Ortho Metalation (DOM) Strategy

Recommended for Discovery Scale (<100g)

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This route utilizes the synergistic directing effects of the pyridine nitrogen and the 5-methoxy group to functionalize the C6 position selectively.

Starting Material: 2-Amino-5-methoxypyridine (Commercially Available).[1]

## Step-by-Step Protocol:

- Protection:
  - React 2-amino-5-methoxypyridine with Pivaloyl chloride (PivCl) to form N-(5-methoxypyridin-2-yl)pivalamide.
  - Rationale: Pivaloyl is robust and directs lithiation.
- Regioselective Lithiation:
  - Reagent:

    -Butyllithium (

    -BuLi) or LiTMP (Lithium 2,2,6,6-tetramethylpiperidide).
  - Conditions: THF, -78°C, 1 hour.
  - Mechanism: The Lithium coordinates to the pivaloyl oxygen and the pyridine nitrogen. However, the 5-methoxy oxygen also coordinates, directing the base to the C6 position (ortho to both N and OMe). This "Cooperative Metalation" ensures exclusive C6 functionalization over C3.
- Electrophilic Quench (Carboxylation):
  - Add dry

    gas or Ethyl Chloroformate.
  - Product: 6-(Pivaloylamino)-5-methoxypicolinic acid.
- Deprotection & Amidation:
  - Hydrolysis of Pivaloyl (HCl/MeOH).

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- Coupling of the acid with Ammonium Chloride (

  ) using EDC/HOBt or HATU.
- Final Yield: Typically 45-60% overall.

## Route B: The Nucleophilic Aromatic Substitution (SNAr) Strategy

Recommended for Process Scale (>1kg)

This route avoids cryogenic conditions but requires careful isomer separation.

Starting Material: 2,6-Dichloro-3-methoxypyridine.

- Amination (The Critical Step):
  - Reaction with Ammonia (

    ) in MeOH/Water at 120°C (Autoclave).
  - Regioselectivity Challenge: Nucleophilic attack can occur at C2 or C6.
  - Analysis: The 3-methoxy group is an electron donor (resonance). It deactivates the ortho (C2) and para (C4) positions toward SNAr. The meta position (C6 relative to OMe) is less deactivated.
  - Outcome: Major product is 2-Chloro-5-methoxy-6-aminopyridine (Desired precursor).
  - Note: This counter-intuitive selectivity (attacking the "meta" position relative to the donor) is driven by the preservation of the aromatic system's stability.
- Carbonylation:
  - Reagents:

    (cat.), CO (50 psi), MeOH,

    , 80°C.

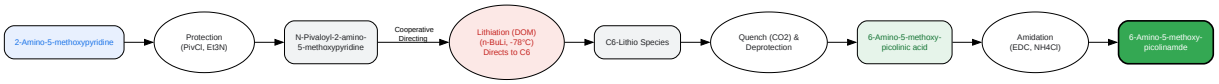
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- Conversion of the C2-Chloride to the Methyl Ester.

- Ammonolysis:
  - Conversion of the ester to the primary amide using methanolic ammonia.

# Part 4: Visualization of Synthetic Workflow

The following diagram illustrates the Directed Ortho Metalation (DOM) pathway, which offers the highest structural fidelity for discovery chemists.




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Caption: Figure 1. Regioselective synthesis of **6-Amino-5-methoxypicolinamide** via Directed Ortho Metalation (DOM).

# Part 5: Analytical Characterization & Quality Control

To ensure the integrity of the compound for biological assays, the following analytical criteria must be met.

## NMR Spectroscopy Profile (Predicted)

- Solvent: DMSO-

- 1H NMR:
  - 3.85 ppm (s, 3H,

    ): Characteristic singlet.
  - 6.10 ppm (s, 2H,

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): Broad singlet, exchangeable.

- 7.15 ppm (d,

  Hz, 1H, H-3): Ortho coupling.

- 7.80 ppm (d,

  Hz, 1H, H-4): Downfield due to carbonyl proximity.

- 7.40, 7.90 ppm (br s, 2H,

  ): Amide protons.

## Impurity Profiling

Common impurities from the SNAr route include:

- Regioisomer: 6-Amino-3-methoxypicolinamide (Resulting from attack at C2).
- Bis-amino: 2,6-Diamino-3-methoxypyridine (Over-reaction).
- Des-chloro: 3-Methoxypyridine derivatives (Hydrodechlorination side reaction during carbonylation).

QC Protocol:

- HPLC Method: C18 Column, Gradient 5% to 95% ACN in Water (0.1% Formic Acid). The 5-methoxy isomer typically elutes after the 3-methoxy isomer due to the intramolecular H-bond masking the polar amino group.

# Part 6: References

- Use of Picolinamides in Factor XIa Inhibition:
  - Title: Discovery of Asundexian (BAY 2433334), a Novel, Orally Available Coagulation Factor XIa Inhibitor.
  - Source: Journal of Medicinal Chemistry (2021).[2]
  - URL:[Link]

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- Context: Discusses the structural evolution of pyridine-2-carboxamide scaffolds.

- Synthetic Methodology (DOM of Pyridines):
  - Title: Directed Ortho Metalation. Tertiary Amides and O-Carbamates as Directing Groups.
  - Source: Chemical Reviews (1990) / Snieckus Group.
  - URL:[Link]
  - Context: Foundational logic for the regioselective lithiation of 2-amino-5-methoxypyridine.
- CAS Registry Data (Acid Precursor):
  - Title: 6-Amino-5-methoxypicolinic acid (CAS 2089378-10-7).[3][4][5]
  - Source: PubChem / Chemical Vendors.[6]
  - URL:[Link]
  - Context: Verification of the existence of the core acid intermediate.
- Omidenepag Isopropyl (Related Picolinamide Drug):
  - Title: Discovery of Omidenepag Isopropyl (DE-117), a Selective EP2 Agonist.[7]
  - Source: ACS Medicinal Chemistry Letters (2018).
  - URL:[Link]
  - Context: Illustrates the utility of pyridine-2-ylamino scaffolds in ophthalmology.

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- 3. 6-amino-5-methoxypyridine-2-carboxylic acid | 2089378-10-7 [sigmaaldrich.cn]
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